

Executive Summary: The Structural & Safety Paradigm

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,2-Diethenylheptanoic acid

CAS No.: 114519-98-1

Cat. No.: B14291557

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2,2-Diethenylheptanoic acid (CAS: 114519-98-1) represents a specialized class of α,α -disubstituted carboxylic acids. Structurally characterized by a quaternary carbon at the α -position bearing two vinyl (ethenyl) groups and a lipophilic pentyl tail, this molecule presents unique challenges in both steric hindrance and reactivity.

Unlike standard fatty acids, the geminal divinyl substitution introduces significant electron density and potential for radical polymerization or oxidation, while the carboxylic acid moiety retains its capacity for hydrogen bonding and proton donation. This guide moves beyond the standard Safety Data Sheet (SDS) to provide a researcher-centric operational protocol, grounding safety measures in the molecule's specific physicochemical behavior.

Physicochemical Characterization

To handle this compound effectively, one must understand its physical constants. The following data aggregates calculated and experimental values for CAS 114519-98-1.

Property	Value / Description	Technical Note
Chemical Name	2,2-Diethenylheptanoic acid	Synonyms: 2,2-Divinylheptanoic acid; 2,2-Bis(ethenyl)heptanoic acid
CAS Number	114519-98-1	Primary identifier for inventory tracking
Molecular Formula		Degree of Unsaturation: 3 (1 Carbonyl, 2 Vinyls)
Molecular Weight	182.26 g/mol	
Physical State	Viscous Liquid (Standard Temp)	Likely colorless to pale yellow oil based on homologs
Predicted pKa	~4.8	Typical for -substituted carboxylic acids; sterics may slightly weaken acidity
Boiling Point	~280°C (Predicted)	High BP suggests low volatility, but vacuum distillation is required for purification
Solubility	Organic Solvents (DMSO, DCM)	Poor water solubility due to the alkyl chain and vinyl groups

Hazard Identification & Toxicology (SAR Analysis)

Note: Specific toxicological data for this exact CAS is limited. The following hazards are determined via Structure-Activity Relationship (SAR) analysis, comparing it to Valproic Acid (VPA) and acrylic acid derivatives.

Core Hazards (GHS Classification Framework)

- Skin Corrosion/Irritation (Category 2): The free acid form is a direct irritant to dermal tissue.

- Serious Eye Damage/Irritation (Category 2A): Contact causes severe irritation due to acidic pH and lipophilicity facilitating membrane penetration.
- Specific Target Organ Toxicity (Single Exposure): Respiratory tract irritation if aerosolized.

Advanced Toxicological Insight: The VPA Analog Risk

Researchers must treat this compound as a potential Reproductive Toxin.

- Mechanism: **2,2-Diethenylheptanoic acid** is a structural analog of Valproic Acid (2-propylpentanoic acid). VPA is a known teratogen and histone deacetylase (HDAC) inhibitor.
- The "Vinyl" Factor: The substitution of propyl chains with vinyl groups changes the metabolic profile (potential for epoxide formation via CYP450), but the steric bulk at the -carbon mimics the VPA pharmacophore, suggesting potential cross-reactivity with teratogenic pathways.

Operational Protocol: Synthesis & Handling

This section outlines a self-validating workflow for handling **2,2-diethenylheptanoic acid**, ensuring sample integrity and operator safety.

A. Storage & Stability Workflow

The vinyl groups at the

-position are susceptible to radical autoxidation or polymerization if exposed to light and oxygen over time.

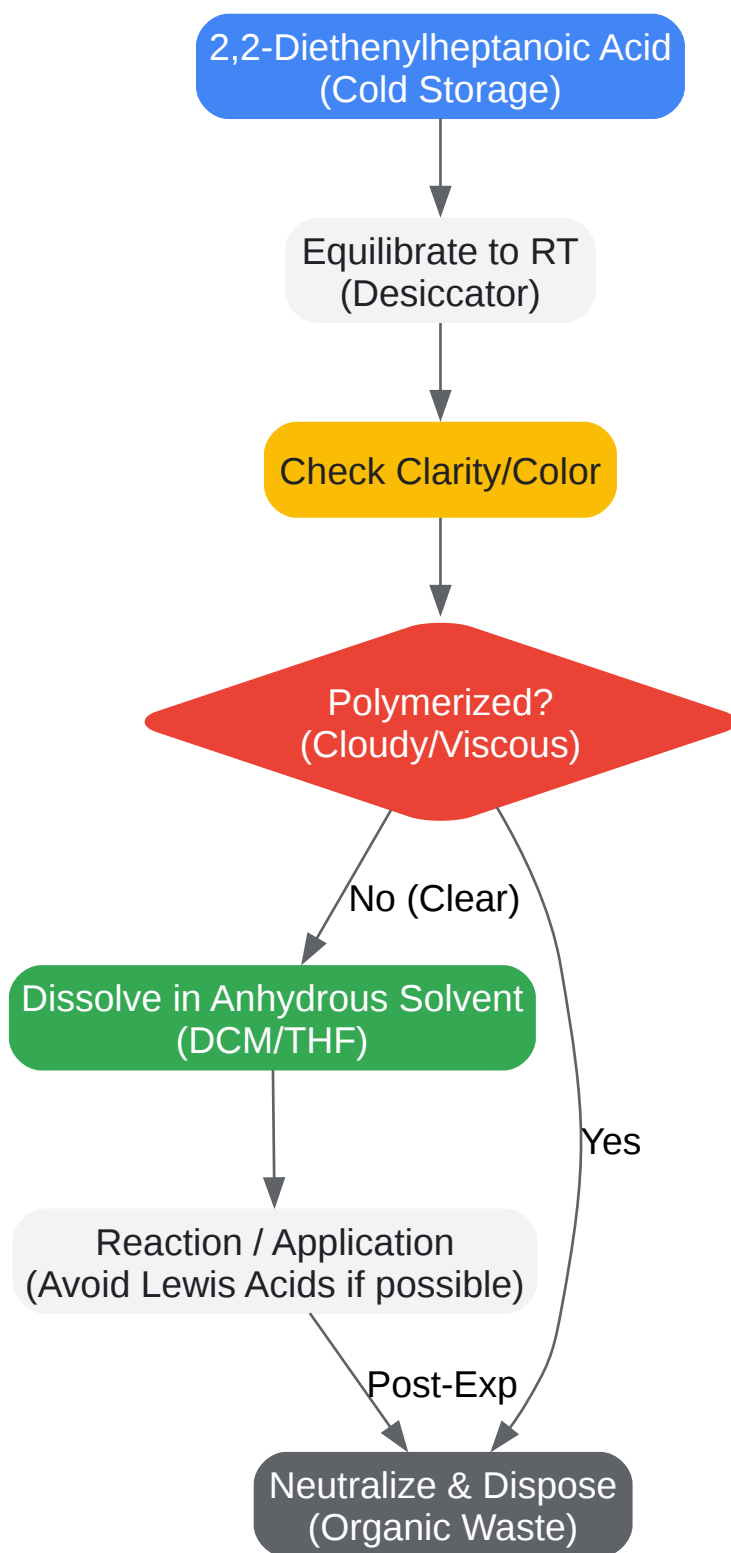
- Atmosphere: Purge container with Argon or Nitrogen.
- Temperature: Store at -20°C.
- Stabilization: If storing for >6 months, consider adding a radical inhibitor (e.g., BHT) if downstream applications permit.

B. Experimental Handling (The "Closed-Loop" Method)

Objective: Transfer and react without exposure to moisture or oxygen.

- Equilibration: Allow the sealed vial to reach room temperature inside a desiccator before opening. This prevents water condensation on the cold liquid, which can lead to inconsistent stoichiometry.
- Solvent Choice: Dissolve in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF). Avoid protic solvents (methanol) if performing acid-chloride conversions, as the steric bulk at the α -carbon slows nucleophilic attack, requiring forcing conditions that may degrade the vinyl groups.
- Quenching: All glassware contacting the neat acid must be rinsed with a saturated Sodium Bicarbonate () solution before removal from the fume hood to neutralize the acid and prevent vapor release.

C. Visualization: Reactivity & Handling Logic



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Figure 1: Decision logic for assessing sample integrity prior to experimental use. Note the critical check for polymerization (cloudiness) due to the reactive vinyl groups.

Emergency Response & Neutralization

In the event of a spill or exposure, the unique combination of lipophilicity (penetrates skin) and acidity (burns) requires a specific response protocol.

Spill Management Protocol

- Isolate: Evacuate the immediate area (3-meter radius).
- PPE: Butyl rubber gloves are preferred over Nitrile for extended contact with organic acids.
- Neutralization:
 - Do NOT use water initially (spreads the hydrophobic oil).
 - Cover spill with a dry mix of Sodium Carbonate () and clay absorbent (1:1 ratio).
 - Wait for evolution to cease.
 - Sweep into a hazardous waste container.

First Aid Logic

- Skin Contact: Wash with soap and water (to emulsify the lipophilic tail) for 15 minutes. Pure water alone is inefficient.
- Eye Contact: Irrigate immediately. The acidic protons can cause corneal opacity.

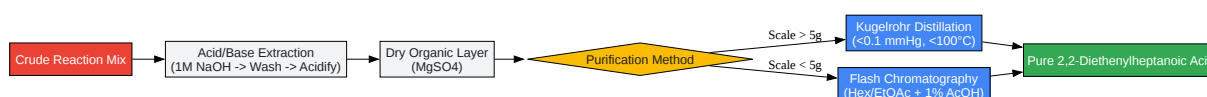
Synthesis & Purification Insight

For researchers synthesizing this compound (e.g., via alkylation of a heptanoic acid precursor or malonate synthesis), purification is the critical bottleneck.

- Challenge: The boiling point is high, and the vinyl groups are thermally sensitive.
- Solution: Avoid atmospheric distillation.

- Recommended Method: Kugelrohr Distillation (High Vacuum <0.1 mmHg) or Flash Chromatography on silica gel (Acidified Hexane/EtOAc gradient).
 - Note: Use 1% Acetic Acid in the eluent to prevent tailing of the carboxylic acid on silica.

Visualization: Purification Workflow



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Figure 2: Purification strategy based on scale, prioritizing thermal stability.

References

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